

Oxazol-2-ylmethanamine hydrochloride CAS number 1041053-44-4

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Compound of Interest

Compound Name: Oxazol-2-ylmethanamine
hydrochloride

Cat. No.: B1421370

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An In-Depth Technical Guide to **Oxazol-2-ylmethanamine Hydrochloride** (CAS: 1041053-44-4): A Key Building Block in Modern Synthesis

Introduction

Oxazol-2-ylmethanamine hydrochloride (CAS No. 1041053-44-4) is a heterocyclic organic compound that has emerged as a significant building block in medicinal chemistry and synthetic research. As a derivative of oxazole, a five-membered aromatic ring containing one nitrogen and one oxygen atom, it belongs to a class of compounds renowned for their versatile biological activities.^{[1][2]} The oxazole scaffold is a privileged structure in drug discovery, appearing in a wide array of therapeutic agents targeting diseases ranging from bacterial infections and cancer to inflammatory and neurological disorders.^{[3][4]}

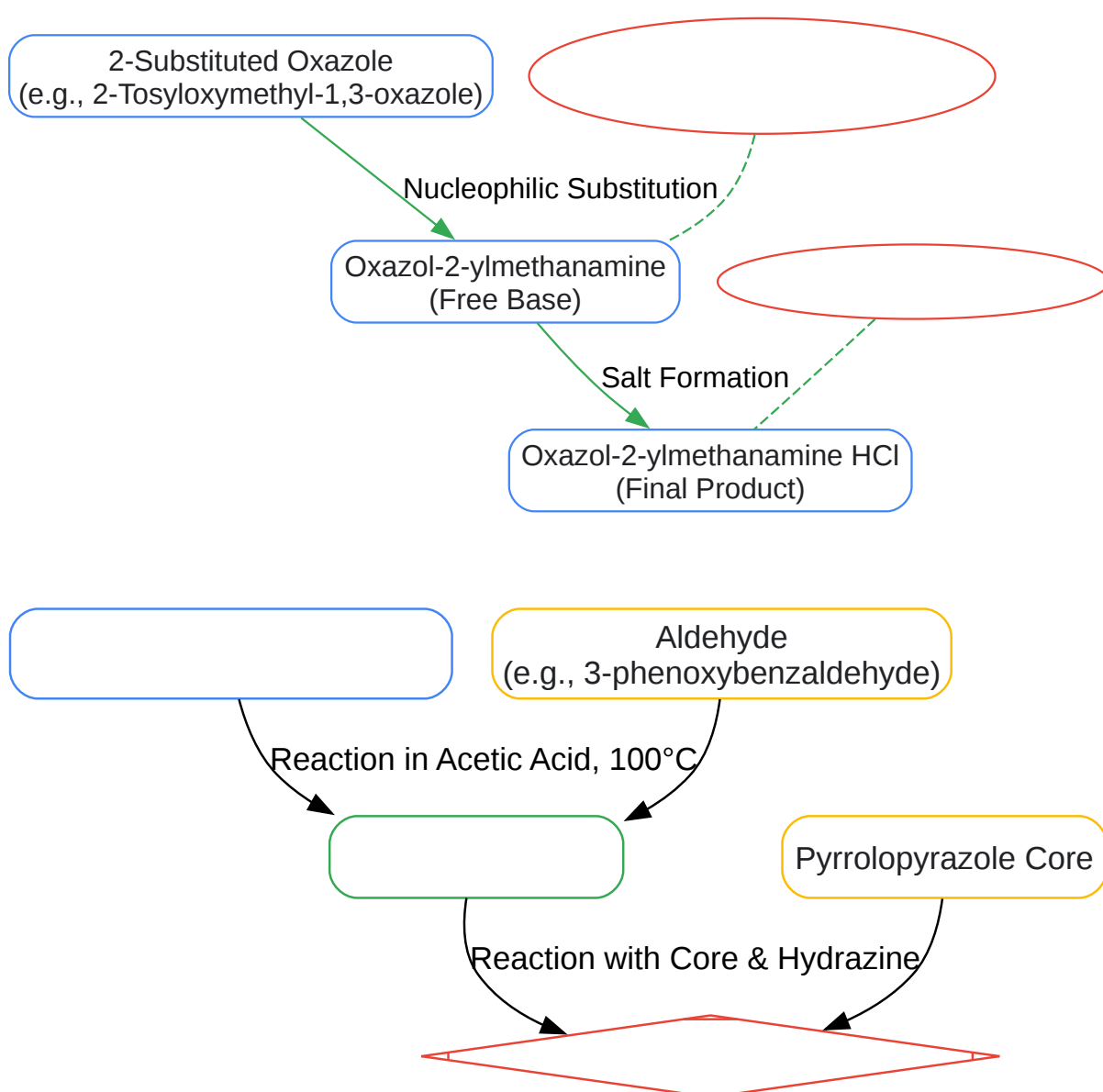
This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals. It provides an in-depth analysis of the compound's physicochemical properties, synthesis, reactivity, applications, and safety protocols. By synthesizing technical data with field-proven insights, this document aims to explain not just the procedural steps but also the underlying chemical principles and rationale that guide the use of this versatile intermediate.

Core Physicochemical Properties and Identification

Accurate identification and understanding of a compound's physical properties are foundational to its effective use in research and development. **Oxazol-2-ylmethanamine hydrochloride** is a solid at room temperature, and its hydrochloride salt form enhances its stability and solubility in aqueous media for experimental setups.[5][6]

Structural and Identification Data

The compound is structurally characterized by a primary aminomethyl group (-CH₂NH₂) attached to the C2 position of the oxazole ring.



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References

- 1. Recent advance in oxazole-based medicinal chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- 3. nbinn.com [nbinn.com]
- 4. Recent Advancements in the Synthetic Chemistry of Oxazole Derivatives and their Significant Medicinal Applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Oxazol-2-yl-methylamine, HCl | CymitQuimica [cymitquimica.com]
- 6. Oxazol-2-ylmethanamine xhydrochloride [myskinrecipes.com]
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